

5-Bromothiazol-2-amine structure and molecular formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromothiazol-2-amine

Cat. No.: B145681

[Get Quote](#)

An In-depth Technical Guide to 5-Bromothiazol-2-amine

This technical guide provides a comprehensive overview of **5-Bromothiazol-2-amine**, a heterocyclic compound of significant interest to researchers, scientists, and professionals in drug development. The document details its core chemical structure, physicochemical properties, synthesis protocols, and its role as a versatile building block in medicinal chemistry.

Core Structure and Molecular Formula

5-Bromothiazol-2-amine is an organobromine compound featuring a thiazole ring, which is a five-membered heterocycle containing both sulfur and nitrogen atoms. The structure is characterized by an amino group (-NH₂) at the 2-position and a bromine atom at the 5-position. This substitution pattern is crucial for its reactivity and utility in synthetic organic chemistry.

The key identifiers for this compound are:

- Molecular Formula: C₃H₃BrN₂S[1]
- IUPAC Name: 5-bromo-1,3-thiazol-2-amine[1]
- CAS Number: 3034-22-8[1]
- SMILES: C1=C(SC(=N1)N)Br[1]
- InChI Key: ARHCLXWELPFVFQ-UHFFFAOYSA-N[1]

Physicochemical Properties

The quantitative physicochemical properties of **5-Bromothiazol-2-amine** are summarized in the table below, providing essential data for experimental design and chemical handling.

Property	Value	Source(s)
Molecular Weight	179.04 g/mol	[1] [2]
Melting Point	165 °C (decomposes)	[3] [4]
Boiling Point (Predicted)	287.6 ± 13.0 °C	[4]
Density (Predicted)	1.976 ± 0.06 g/cm³	[4]
pKa (Predicted)	3.22 ± 0.10	[4]
Appearance	Solid	

Experimental Protocols for Synthesis

The synthesis of **5-Bromothiazol-2-amine** can be achieved through various methods. Below are detailed protocols for common laboratory-scale preparations.

Protocol 1: Bromination of 2-Aminothiazole

This method involves the direct electrophilic bromination of the 2-aminothiazole ring at the 5-position.

Materials:

- 2-Aminothiazole
- Acetic acid
- Bromine
- Saturated sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate

- Saturated saline solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 2-Aminothiazole (1 equivalent) in acetic acid in a flask and cool the solution to 0 °C in an ice bath.[2]
- Slowly add bromine (2 equivalents) dropwise to the cooled solution while stirring.[2]
- After the addition is complete, allow the mixture to warm to room temperature and continue stirring for 2 hours.[2]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).[2]
- Once the reaction is complete, carefully neutralize the mixture by adding saturated NaHCO_3 solution until the pH is between 7 and 8.[2]
- Extract the aqueous layer with ethyl acetate (3 times).[2]
- Combine the organic layers and wash with saturated saline solution.[2]
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate the solvent under reduced pressure.[2]
- Purify the resulting crude product by column chromatography to obtain pure **5-Bromothiazol-2-amine**.[2]

Protocol 2: Neutralization of Hydrobromide Salt

This procedure starts from the hydrobromide salt of the target compound.

Materials:

- 2-Amino-5-bromothiazole hydrobromide
- Triethylamine (TEA)

- Tetrahydrofuran (THF)

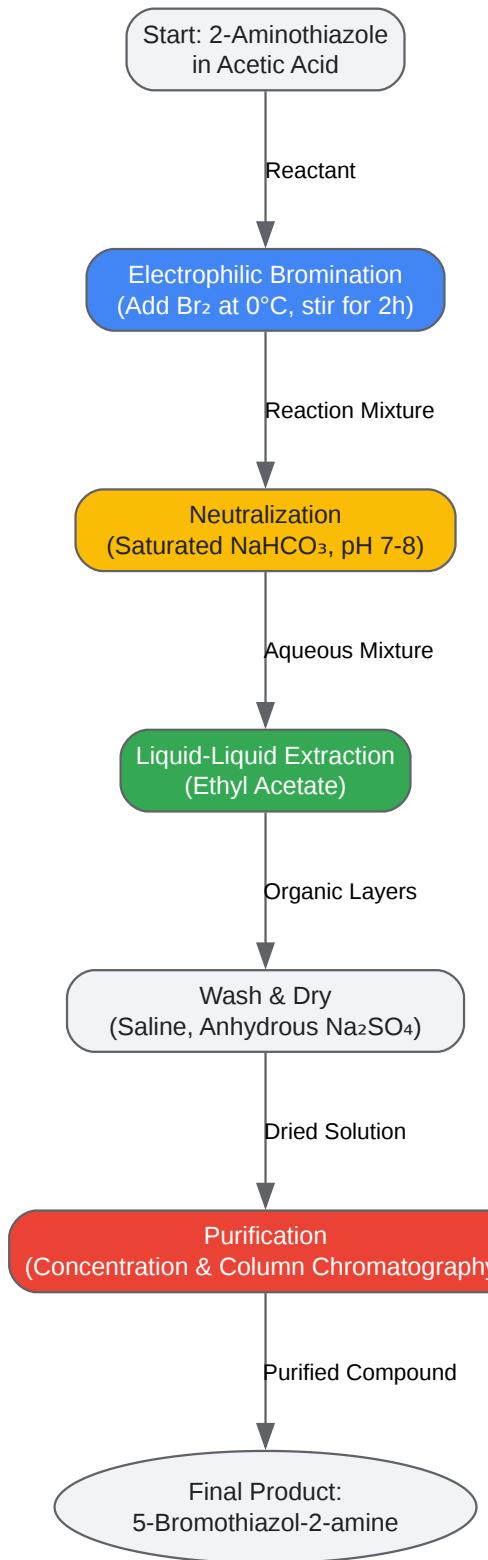
Procedure:

- Create a suspension of 2-amino-5-bromothiazole hydrobromide (1 equivalent) in tetrahydrofuran (THF).[2][3]
- Add triethylamine (TEA) (1.5 equivalents) to the suspension.[2]
- Stir the mixture at room temperature for 6 hours.[2][3]
- Upon completion, a precipitate will have formed. Remove this precipitate by filtration.[2][3]
- Concentrate the filtrate under reduced pressure to yield 2-amino-5-bromothiazole. The product is often pure enough for subsequent reactions without further purification.[2][3]

Logical Workflow for Synthesis

The following diagram illustrates the key steps and logical flow of the synthesis of **5-Bromothiazol-2-amine** via the direct bromination of 2-aminothiazole.

Workflow for the Synthesis of 5-Bromothiazol-2-amine

[Click to download full resolution via product page](#)

Caption: Synthesis workflow via direct bromination.

Applications and Reactivity

5-Bromothiazol-2-amine is a valuable building block in medicinal chemistry and organic synthesis. The presence of the amino group and the bromine atom allows for a variety of subsequent chemical transformations. It serves as a precursor for creating more complex molecules with potential biological activities, including antimicrobial and antifungal properties. For instance, it can be used in Suzuki coupling reactions to introduce aryl groups at the 5-position, expanding molecular diversity for drug discovery programs.[\[5\]](#)

Safety and Handling

5-Bromothiazol-2-amine is classified as an irritant. According to the Globally Harmonized System (GHS), it causes skin and serious eye irritation and may cause respiratory irritation.[\[1\]](#) Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Thiazolamine, 5-bromo- | C3H3BrN2S | CID 43600 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-5-bromothiazole synthesis - chemicalbook [chemicalbook.com]
- 3. 2-Amino-5-bromothiazole | 3034-22-8 [chemicalbook.com]
- 4. 2-Amino-5-bromothiazole CAS#: 3034-22-8 [m.chemicalbook.com]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [5-Bromothiazol-2-amine structure and molecular formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b145681#5-bromothiazol-2-amine-structure-and-molecular-formula\]](https://www.benchchem.com/product/b145681#5-bromothiazol-2-amine-structure-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com